

physical and chemical properties of 3,3-Diphenylpropionic acid

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Compound of Interest

Compound Name: 3,3-Diphenylpropionic acid

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An In-depth Technical Guide to 3,3-Diphenylpropionic Acid

This technical guide provides a comprehensive overview of the physical and chemical properties of **3,3-Diphenylpropionic acid**, tailored for researchers, scientists, and drug development professionals. The information is compiled from various scientific sources and presented in a structured format for clarity and ease of use.

Core Chemical Properties

3,3-Diphenylpropionic acid, also known as β -phenylbenzenepropanoic acid, is a carboxylic acid with the chemical formula $C_{15}H_{14}O_2$. It presents as a white to light yellow crystalline powder.^{[1][2]}

Property	Value	Source(s)
IUPAC Name	3,3-Diphenylpropanoic acid	[1]
CAS Number	606-83-7	[3]
Molecular Formula	C ₁₅ H ₁₄ O ₂	[3]
Molecular Weight	226.27 g/mol	[3]
Appearance	White to light yellow crystalline powder	[1] [2]
Melting Point	151-154 °C	[1]
Boiling Point	327.88 °C (rough estimate)	[2]
Solubility	Slightly soluble in water; Soluble in chloroform, DMSO, and methanol	[2]
pKa	4.45 ± 0.10 (Predicted)	[2]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **3,3-Diphenylpropionic acid**.

¹H NMR Spectroscopy

The proton NMR spectrum of **3,3-Diphenylpropionic acid** shows characteristic signals for the phenyl protons, the methine proton, and the methylene protons of the propionic acid chain.

¹³C NMR Spectroscopy

The carbon NMR spectrum provides information on the carbon framework of the molecule.

Infrared (IR) Spectroscopy

The IR spectrum of **3,3-Diphenylpropionic acid** displays characteristic absorption bands for the carboxylic acid functional group and the aromatic rings.

Experimental Protocols

Synthesis of 3,3-Diphenylpropionic Acid via Friedel-Crafts Reaction

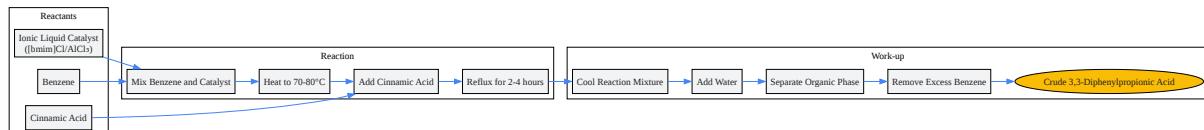
A common method for the synthesis of **3,3-Diphenylpropionic acid** is the Friedel-Crafts alkylation of benzene with cinnamic acid.

Materials:

- Cinnamic acid
- Benzene
- Anhydrous Aluminum Chloride (AlCl_3) or an ionic liquid catalyst like 1-methyl-3-butylimidazolium chloroaluminato ($[\text{bmim}]^+\text{Cl}^-/\text{AlCl}_3$)
- Methanol (for recrystallization)
- Dilute Hydrochloric Acid

Procedure using Ionic Liquid Catalyst:

- In a reaction vessel, mix benzene and the ionic liquid catalyst ($[\text{bmim}]^+\text{Cl}^-/\text{AlCl}_3$).
- Heat the mixture to 70-80 °C.
- Add cinnamic acid in portions over a period of 30-60 minutes.
- Increase the temperature to reflux and maintain for 2-4 hours.
- After the reaction is complete, cool the mixture and add water.
- Separate the organic phase.
- Remove the unreacted benzene by distillation under reduced pressure.
- The resulting solid is the crude **3,3-Diphenylpropionic acid**.^[4]

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Synthesis of **3,3-Diphenylpropionic Acid** via Friedel-Crafts Reaction.

Purification by Recrystallization

The crude product can be purified by recrystallization from a suitable solvent like methanol or ethanol.[4]

Procedure:

- Dissolve the crude **3,3-Diphenylpropionic acid** in a minimal amount of hot methanol.
- If the solution is colored, add a small amount of activated charcoal and heat briefly.
- Filter the hot solution to remove insoluble impurities and the activated charcoal.
- Allow the filtrate to cool slowly to room temperature to form crystals.
- Further cool the solution in an ice bath to maximize crystal yield.
- Collect the crystals by vacuum filtration.
- Wash the crystals with a small amount of cold methanol.
- Dry the purified crystals.[5]



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Purification of **3,3-Diphenylpropionic Acid** by Recrystallization.

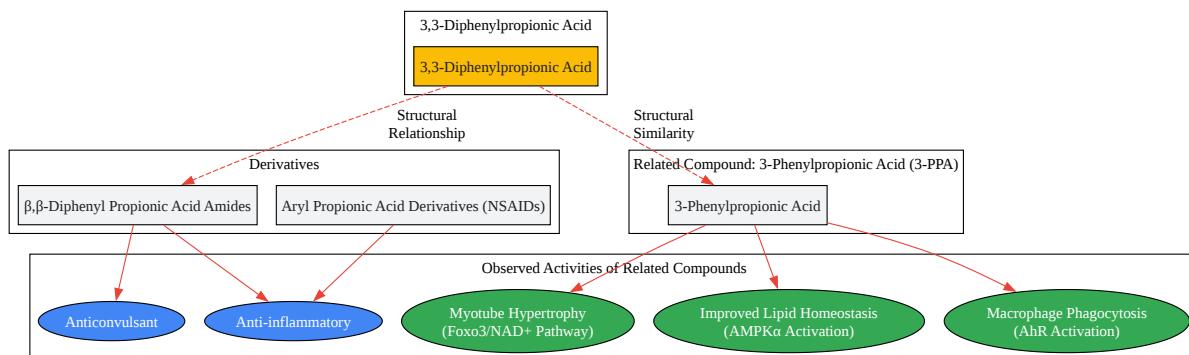
Biological Activity and Signaling Pathways

Currently, there is limited direct evidence in the scientific literature detailing the specific biological activities and signaling pathway interactions of **3,3-Diphenylpropionic acid**. Much of the available research focuses on its derivatives or the related compound, 3-phenylpropionic acid.

Derivatives of aryl propionic acids are a well-established class of non-steroidal anti-inflammatory drugs (NSAIDs).^[6] For instance, some β,β -diphenyl propionic acid amides have been synthesized and evaluated for anticonvulsant and anti-inflammatory activities.^[6]

The structurally related metabolite, 3-phenylpropionic acid (3-PPA), a product of gut microbial metabolism, has been shown to influence cellular signaling. Studies have indicated that 3-PPA can promote myotube hypertrophy through the Foxo3/NAD⁺ signaling pathway.^[7] It has also been found to activate hepatic AMP-activated protein kinase α , which is involved in improving liver lipid homeostasis.^[8] Furthermore, 3-PPA has been shown to partially activate the aryl hydrocarbon receptor (AhR) to promote macrophage phagocytosis.

While these findings on related compounds are informative, it is crucial to note that they cannot be directly extrapolated to **3,3-Diphenylpropionic acid**. Further research is required to elucidate the specific biological roles and mechanisms of action of **3,3-Diphenylpropionic acid**.



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Biological Context of **3,3-Diphenylpropionic Acid** and Related Compounds.

Conclusion

3,3-Diphenylpropionic acid is a well-characterized compound with established physical and chemical properties. While detailed protocols for its synthesis and purification are available, a precise experimental boiling point has not been widely reported. The primary area for future research lies in the exploration of its biological activities and the elucidation of its potential interactions with cellular signaling pathways, an area where data is currently lacking for the parent compound. The known activities of its derivatives and structurally similar molecules suggest that **3,3-Diphenylpropionic acid** may hold untapped potential in various therapeutic areas.

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- To cite this document: BenchChem. [physical and chemical properties of 3,3-Diphenylpropionic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b122916#physical-and-chemical-properties-of-3-3-diphenylpropionic-acid]

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